

molecular weight and formula of 2-Amino-5-bromo-3-nitropyridine

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Compound of Interest

Compound Name: 2-Amino-5-bromo-3-nitropyridine

Cat. No.: B172296

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An In-depth Technical Guide to 2-Amino-5-bromo-3-nitropyridine

This guide provides essential chemical data for **2-Amino-5-bromo-3-nitropyridine**, a compound relevant to researchers, scientists, and professionals in the field of drug development. The information is presented to facilitate easy access and comparison for experimental and analytical purposes.

Chemical Properties

The fundamental molecular characteristics of **2-Amino-5-bromo-3-nitropyridine** are summarized below. These values are critical for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Property	Value
Molecular Formula	C5H4BrN3O2[1][2][3][4]
Molecular Weight	218.01 g/mol [1][2][3][5][6] or 218.02 g/mol [7]

Logical Relationship of Chemical Data

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and its calculated molecular weight.

2-Amino-5-bromo-3-nitropyridine

has formula

Molecular Weight
218.01 g/mol

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Figure 1. Chemical Identity and Properties.

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